

"4-Ethylpyridazin-3(2H)-one" molecular weight and formula

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Compound of Interest

Compound Name: 4-Ethylpyridazin-3(2H)-one

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In-Depth Technical Guide: 4-Ethylpyridazin-3(2H)-one

A Comprehensive Analysis for Advanced Research and Development

This guide provides an in-depth technical overview of **4-Ethylpyridazin-3(2H)-one**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. The document delves into its fundamental molecular characteristics, outlines a representative synthetic pathway, and discusses its potential within the broader context of medicinal chemistry.

Core Molecular Attributes of 4-Ethylpyridazin-3(2H)-one

4-Ethylpyridazin-3(2H)-one is a derivative of the pyridazinone core, a structural motif that has garnered significant attention in medicinal chemistry due to its diverse biological activities.^[1] The foundational physicochemical properties of **4-Ethylpyridazin-3(2H)-one** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[2][3]
Molecular Weight	124.14 g/mol	[2][3]
CAS Number	1292369-21-1	
IUPAC Name	4-ethyl-2H-pyridazin-3-one	[3]
Canonical SMILES	<chem>CCC1C=CN=NC1=O</chem>	[3]
InChI Key	JHPIEASSYBBWLR-UHFFFAOYSA-N	[3]

Note: A conflicting molecular weight of 309.275 appears in one source, however, the value of 124.14 g/mol is consistent with the provided molecular formula.

The structure of **4-Ethylpyridazin-3(2H)-one**, featuring a pyridazine ring with a ketone group at the 3-position and an ethyl substituent at the 4-position, is a key determinant of its chemical reactivity and biological interactions.[3]

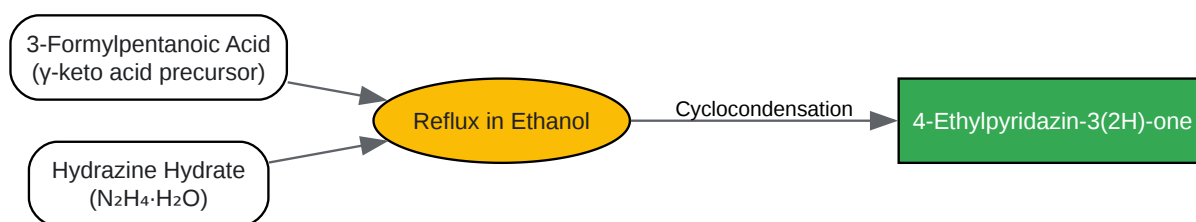
Caption: Chemical structure of **4-Ethylpyridazin-3(2H)-one**.

Synthesis and Characterization: A Proposed Experimental Protocol

While a specific, peer-reviewed synthesis for **4-Ethylpyridazin-3(2H)-one** is not readily available in the surveyed literature, a robust and widely applicable method for the synthesis of pyridazin-3(2H)-one derivatives involves the cyclization of γ -keto acids or their corresponding esters with hydrazine.[4] This approach provides a logical and scientifically sound basis for a proposed synthesis of the target molecule.

Proposed Synthetic Pathway

The synthesis of **4-Ethylpyridazin-3(2H)-one** can be envisioned through the reaction of a suitable γ -keto acid precursor, namely 3-formylpentanoic acid or its ester, with hydrazine hydrate.



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